

Comprehensive Safety and Handling Guide for N-Isovalerylglycine-d9

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Compound of Interest

Compound Name: N-Isovalerylglycine-d9

Cat. No.: B1495979

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for **N-Isovalerylglycine-d9**, a deuterated form of N-Isovalerylglycine used as a biomarker and in metabolic research.

Hazard Identification and Classification

N-Isovalerylglycine is classified as an irritant, primarily causing serious eye irritation.^[1] While specific toxicity data for the deuterated form (d9) is not readily available, it should be handled with the same precautions as the parent compound due to their similar chemical structures and properties.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation ^[1]

Precautionary Statements:^[2]

Code	Statement
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302 + P350	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P317	Get medical help.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to minimize exposure and ensure safety when handling **N-Isovalerylglycine-d9**.^[3]

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. ^{[3][4]}	Protects against splashes and dust, preventing serious eye irritation. ^[1]
Skin Protection	Protective gloves (e.g., nitrile rubber). ^[3]	Prevents skin contact.
Laboratory coat or protective clothing. ^{[3][4]}	Minimizes contamination of personal clothing.	
Respiratory Protection	Dust respirator. ^[3]	Recommended when handling the solid form to prevent inhalation of dust particles, especially if aerosol generation is possible.

Operational Plan: Step-by-Step Handling Procedures

Adherence to proper laboratory procedures is crucial for the safe handling of **N-Isovalerylglycine-d9**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the solid powder to avoid dust dispersion.[\[3\]](#)[\[4\]](#)
- Ensure safety shower and eye wash stations are readily accessible.[\[3\]](#)
- Wash hands thoroughly after handling the compound.[\[3\]](#)

2. Handling the Compound:

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[4\]](#)
- Avoid the formation and inhalation of dust.[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory area.[\[4\]](#)

3. Storage:

- Keep the container tightly closed.[\[3\]](#)[\[4\]](#)
- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[4\]](#)

Emergency Procedures

In the event of an exposure or spill, follow these first-aid and containment measures.

First-Aid Measures:[\[3\]](#)

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. Seek medical advice if you feel unwell.
Skin Contact	Remove all contaminated clothing immediately. Rinse the skin with plenty of water. If skin irritation occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.
Ingestion	Rinse mouth. Seek medical advice if you feel unwell.

Accidental Release Measures:

- Use personal protective equipment as outlined above.
- Avoid dust formation.[\[4\]](#)
- Sweep up the spilled solid material, taking care not to disperse dust, and collect it into a sealed container for disposal.[\[3\]](#)[\[4\]](#)
- Prevent the product from entering drains.

Disposal Plan

Proper disposal of **N-Isovalerylglycine-d9** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

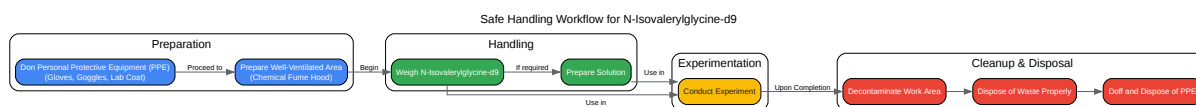
Waste Treatment Methods:[\[3\]](#)

- Recycling: If possible, recycle the material.

- Incineration: The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.
- Regulatory Compliance: Observe all federal, state, and local environmental regulations when disposing of this substance.
- Container Disposal: Dispose of contaminated packaging in the same manner as the substance itself.

Experimental Workflow

The following diagram illustrates a general workflow for the safe handling of **N-Isovalerylglycine-d9** in a laboratory setting.



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Caption: General laboratory workflow for handling **N-Isovalerylglycine-d9**.

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